

Tri-P-tolylamine-D21 molecular weight and formula

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Compound of Interest

Compound Name: Tri-P-tolylamine-D21

Cat. No.: B12399653

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Technical Data Sheet: Tri-p-tolylamine-d21

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data for the deuterated compound **Tri-p-tolylamine-d21**. The information is compiled from chemical databases and suppliers.

Chemical Identity and Properties

Tri-p-tolylamine-d21 is the deuterated isotopologue of Tri-p-tolylamine. The following table summarizes its key chemical identifiers and properties.

Parameter	Value
Chemical Name	Tri-p-tolylamine-d21
CAS Number	201944-90-3[1][2]
Molecular Formula	C ₂₁ D ₂₁ N[1][2]
Molecular Weight	308.53 g/mol [1]
Isomeric SMILES	[2H]C1=C(C(=C(C(=C1C([2H])([2H])([2H])([2H]) [2H])N(C2=C(C(=C(C(=C2[2H])([2H])C([2H]) ([2H])([2H])([2H])([2H])C3=C(C(=C(C(=C3[2H]) [2H])C([2H])([2H])([2H])([2H])([2H])([2H])

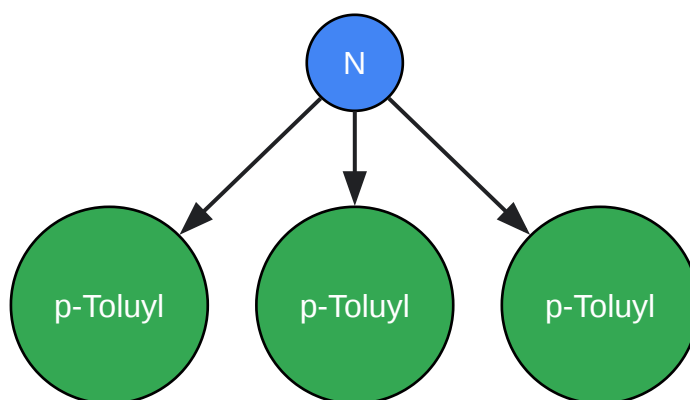
For comparison, the non-deuterated form, Tri-p-tolylamine, has a molecular formula of $C_{21}H_{21}N$ and a molecular weight of approximately 287.40 g/mol .

Experimental Data and Protocols

Currently, publicly available literature from the initial search does not provide specific experimental protocols or detailed biological data, such as involvement in signaling pathways, for **Tri-p-tolylamine-d21**. This compound is primarily listed in chemical supplier databases. Further in-depth literature searches beyond the scope of this initial query would be required to ascertain its use in specific experimental contexts.

Molecular Structure and Connectivity

The following diagram illustrates the basic connectivity of the Tri-p-tolylamine core structure. In **Tri-p-tolylamine-d21**, the 21 hydrogen atoms are replaced with deuterium.



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Caption: Core connectivity of the Tri-p-tolylamine molecule.

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References

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- 2. TRI-P-TOLYLAMINE-D21 | 201944-90-3 [m.chemicalbook.com]
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